

# Application Note: Determination of Reactive Black 1 Concentration using UV-Vis Spectrophotometry

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## Compound of Interest

Compound Name: *Reactive Black 1*

Cat. No.: *B1172099*

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## Introduction

Reactive dyes are a class of colored organic substances that form a covalent bond with the substrate they are applied to, making them highly stable and widely used in the textile industry. [1] **Reactive Black 1** is a common azo dye used for dyeing cellulosic fibers like cotton and hemp. [2][3] Accurate quantification of dye concentration in solutions is crucial for quality control, process optimization, and environmental monitoring.

UV-Visible (UV-Vis) spectrophotometry is a versatile and widely used analytical technique for determining the concentration of absorbing species in a solution. [4][5] The method is based on the Beer-Lambert Law, which establishes a linear relationship between the absorbance of light by a solution and the concentration of the absorbing substance. [6][7][8] This application note provides a detailed protocol for the quantitative determination of **Reactive Black 1** concentration using UV-Vis spectrophotometry.

The principle of UV-Vis spectrophotometry involves passing a beam of light of a specific wavelength through a sample and measuring the amount of light that is absorbed. [4][6] A spectrophotometer consists of a light source (typically deuterium and tungsten lamps), a monochromator to select the wavelength, a sample holder (cuvette), and a detector. [6][9]

## Experimental Principle

The quantification of **Reactive Black 1** is based on the Beer-Lambert Law:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- $\epsilon$  (epsilon) is the molar absorptivity coefficient (in  $\text{L mol}^{-1} \text{cm}^{-1}$ ), a constant specific to the substance at a given wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the substance (in  $\text{mol L}^{-1}$ ).

By measuring the absorbance of solutions with known concentrations, a calibration curve can be constructed. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating from the calibration curve.

## Materials and Equipment

- UV-Vis Spectrophotometer (double beam recommended for stability)
- Quartz or glass cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks (various sizes: 10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Beakers
- **Reactive Black 1** (powder)
- Deionized water (or appropriate solvent)

## Experimental Protocols

### Preparation of Stock and Standard Solutions

- Preparation of a 100 mg/L (ppm) **Reactive Black 1** Stock Solution:
  - Accurately weigh 10 mg of **Reactive Black 1** powder using an analytical balance.
  - Quantitatively transfer the powder to a 100 mL volumetric flask.
  - Add a small amount of deionized water to dissolve the dye.
  - Once dissolved, fill the flask to the mark with deionized water.
  - Stopper the flask and invert it several times to ensure a homogenous solution.
- Preparation of Standard Solutions:
  - From the 100 mg/L stock solution, prepare a series of standard solutions of lower concentrations (e.g., 2, 4, 6, 8, and 10 mg/L) by serial dilution.
  - For example, to prepare 10 mL of a 10 mg/L standard solution, pipette 1 mL of the 100 mg/L stock solution into a 10 mL volumetric flask and fill to the mark with deionized water.
  - Calculate the required volumes for the other standard solutions accordingly.

### Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ )

- Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes.
- Select a mid-range concentration standard solution (e.g., 6 mg/L).
- Fill a cuvette with deionized water to be used as a blank.
- Place the blank cuvette in the reference holder of the spectrophotometer.
- Rinse another cuvette with the standard solution and then fill it.

- Place the sample cuvette in the sample holder.
- Perform a wavelength scan over the visible range (e.g., 400-800 nm) to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). For similar reactive black dyes like Reactive Black B and Reactive Black 5, the  $\lambda_{\text{max}}$  is around 597-598 nm.[\[1\]](#)[\[10\]](#)

## Measurement of Absorbance and Construction of a Calibration Curve

- Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ .
- Zero the instrument with the blank cuvette (deionized water).
- Measure the absorbance of each of the prepared standard solutions, starting from the lowest concentration.
- Rinse the cuvette with the next standard solution before each measurement.
- Record the absorbance values for each concentration.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). An  $R^2$  value close to 1 indicates a good linear fit.

## Measurement of Unknown Sample Concentration

- If the unknown sample is expected to have a high concentration, dilute it with deionized water to bring the absorbance within the linear range of the calibration curve (typically between 0.1 and 1.0).
- Measure the absorbance of the (diluted) unknown sample at the  $\lambda_{\text{max}}$ .
- Use the equation of the calibration curve ( $y = mx + c$ , where  $y$  is the absorbance) to calculate the concentration ( $x$ ) of the diluted sample.
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration of the original, undiluted sample.

## Data Presentation

The quantitative data should be summarized in clearly structured tables for easy comparison.

Table 1: Preparation of Standard Solutions

Standard Solution	Concentration (mg/L)	Volume of Stock (100 mg/L) (mL)	Final Volume (mL)
1	2	0.2	10
2	4	0.4	10
3	6	0.6	10
4	8	0.8	10
5	10	1.0	10

Table 2: Calibration Curve Data

Concentration (mg/L)	Absorbance at $\lambda_{\text{max}}$
2	[Absorbance Value]
4	[Absorbance Value]
6	[Absorbance Value]
8	[Absorbance Value]
10	[Absorbance Value]
Unknown Sample	[Absorbance Value]

Table 3: Results of Unknown Sample Analysis

Sample ID	Absorbance	Dilution Factor	Calculated Concentration (mg/L)	Original Concentration (mg/L)
Unknown 1	[Absorbance Value]	[Dilution Factor]	[Calculated Value]	[Final Value]

## Visualizations

Caption: Experimental workflow for determining **Reactive Black 1** concentration.

Caption: Relationship of variables in the Beer-Lambert Law.

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